

Cefalonium: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cefalonium

Cat. No.: B1668812

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This technical guide provides an in-depth overview of **Cefalonium**, a first-generation cephalosporin antibiotic. It covers its chemical properties, synthesis, mechanism of action, antimicrobial activity, and detailed experimental protocols for its analysis and evaluation.

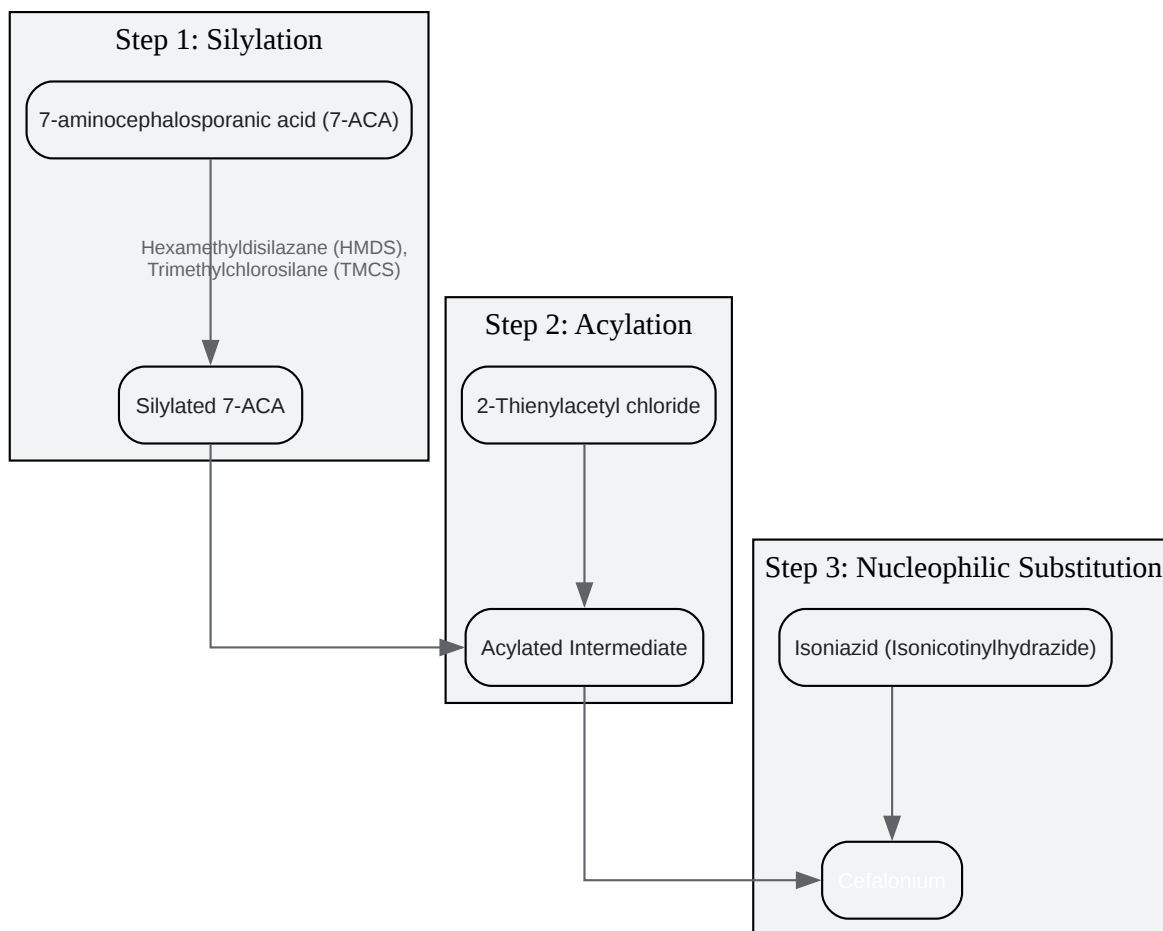
Core Chemical and Physical Data

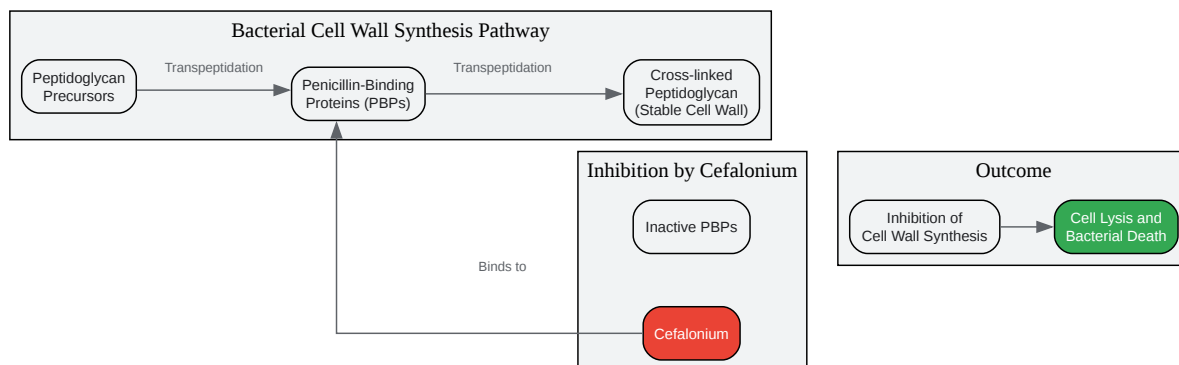
Cefalonium is a semi-synthetic, broad-spectrum cephalosporin antibiotic.^[1] Its fundamental properties are summarized in the table below.

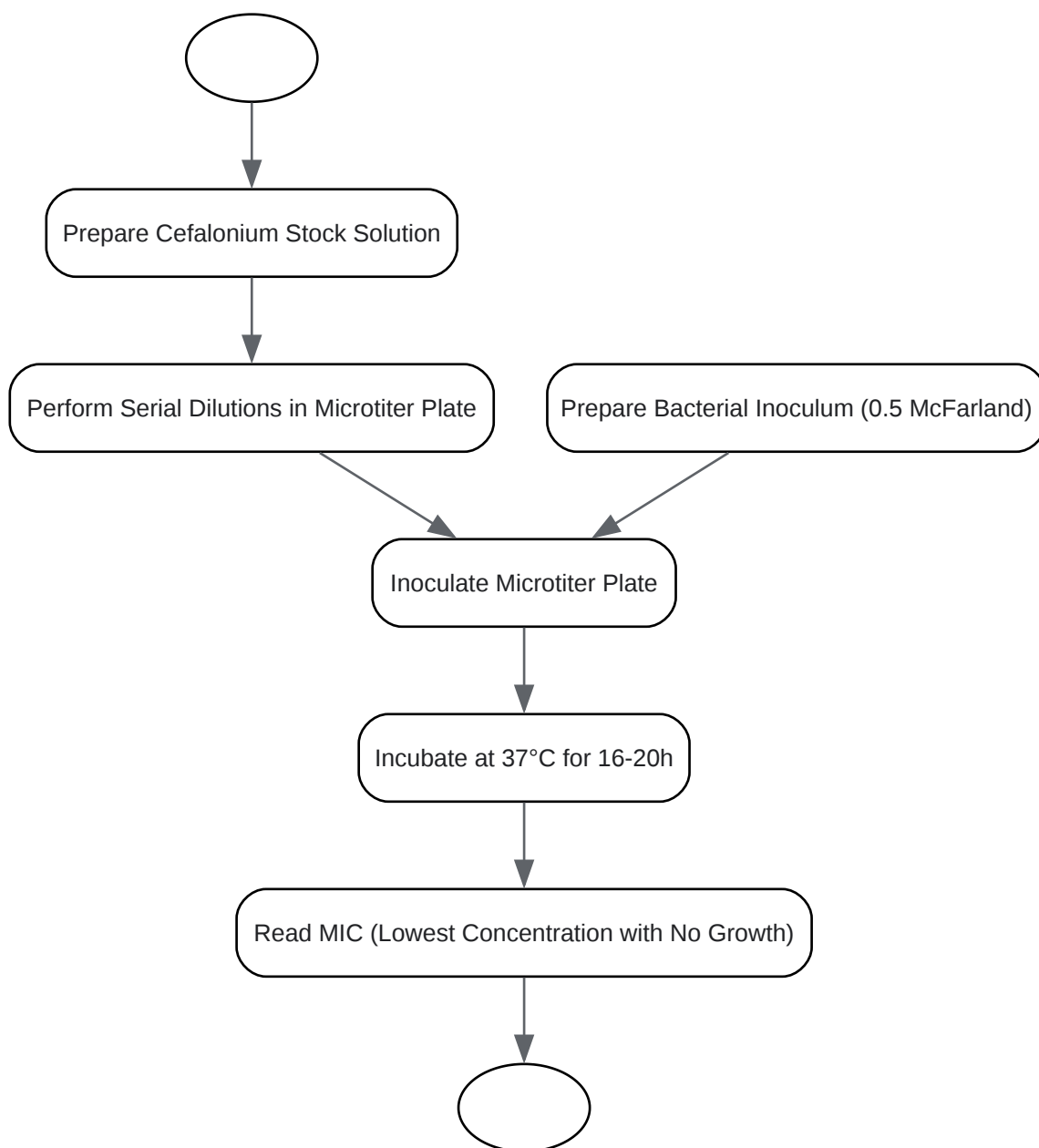
Property	Value	Reference
CAS Number	5575-21-3	[2]
Molecular Formula	C ₂₀ H ₁₈ N ₄ O ₅ S ₂	
Molecular Weight	458.51 g/mol	
IUPAC Name	(6R,7R)-3-[(4-carbamoylpyridin-1-ium-1-yl)methyl]-8-oxo-7-[(2-thiophen-2-ylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate	
Appearance	White or almost white crystalline powder	
Solubility	Very slightly soluble in water and methanol; soluble in dimethyl sulfoxide; insoluble in dichloromethane, ethanol, and ether. Dissolves in dilute acids and alkaline solutions.	

Synthesis of Cefalonium

The synthesis of **Cefalonium** can be achieved through a multi-step process, a representative pathway of which is outlined below. This synthesis involves the protection of functional groups, activation, and subsequent coupling reactions to build the final molecule.







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References

- 1. ema.europa.eu [ema.europa.eu]
- 2. Reference Standards catalogue - British Pharmacopoeia [pharmacopoeia.com]
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